

Essential Safety and Handling Protocols for PAF (C18)

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Compound of Interest

Compound Name: PAF (C18)

Cat. No.: B163685

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for handling **PAF (C18)** (1-O-Octadecyl-2-acetyl-sn-glycero-3-phosphocholine), a potent phospholipid activator. Adherence to these guidelines is critical to mitigate potential health risks and ensure a safe laboratory environment.

Health Hazard Summary

PAF (C18) is a white, powdered substance that presents several potential health hazards.^[1] Direct contact and inhalation should be avoided. Potential health effects include:

- Eye Irritation: May cause irritation upon contact.^[1]
- Skin Irritation: May cause skin irritation and may be harmful if absorbed through the skin.^[1]
- Respiratory Tract Irritation: Inhalation of the powder may lead to respiratory tract irritation.^[1]
- Ingestion: May cause irritation of the digestive tract and may be harmful if swallowed. [cite: '1']

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **PAF (C18)** to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and absorption. [1]
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from dust particles.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if exposure limits are exceeded or if irritation occurs. Use with adequate ventilation. [1]
Body Protection	Laboratory coat or appropriate protective clothing.	To prevent contamination of personal clothing and skin. [1]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **PAF (C18)** and ensuring laboratory safety.

- Ventilation: Always handle **PAF (C18)** in a well-ventilated area, preferably in a chemical fume hood to keep airborne concentrations low.[\[1\]](#)
- Storage: Store in a tightly closed container in a cool, dry place. The chemical is stable under normal storage conditions.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling.

Accidental Exposure and First Aid

In the event of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention. [1]
Ingestion	Wash mouth out with water. Do not induce vomiting. Seek medical attention. [1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]

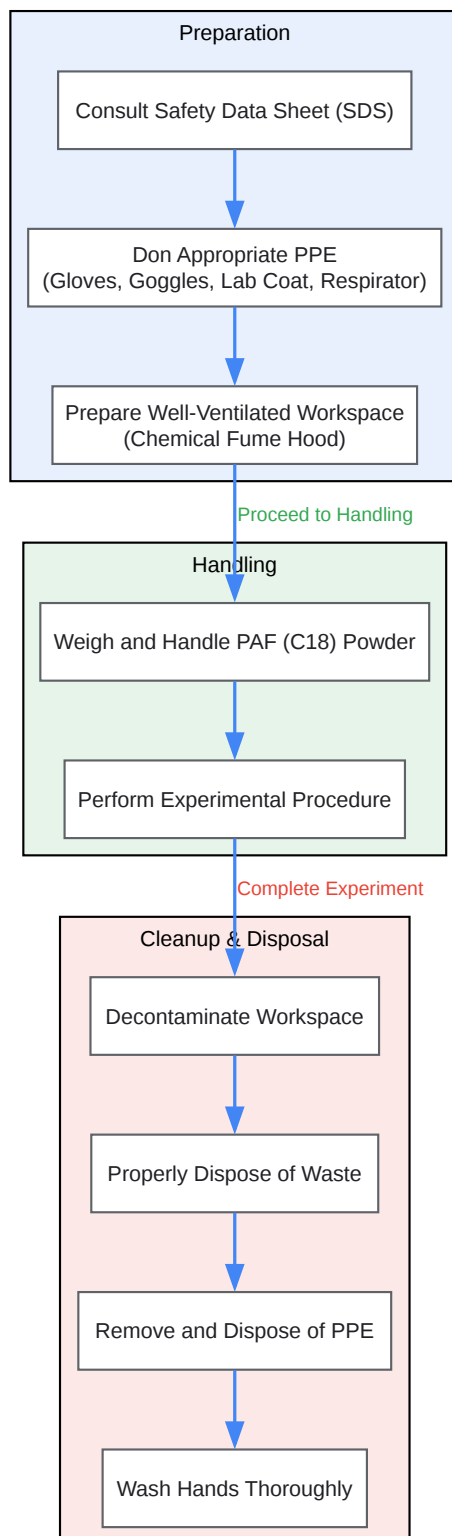
Spills and Disposal

- **Spills:** In case of a spill, wear appropriate PPE and use a method that does not generate dust, such as gently sweeping or using a HEPA-filtered vacuum. Place the spilled material into a suitable container for disposal.
- **Disposal:** Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Operational Workflow for Handling PAF (C18)

To ensure a systematic and safe approach to working with **PAF (C18)**, the following workflow should be followed.

Safe Handling Workflow for PAF (C18)

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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